

Spectroscopic and Analytical Data for Yuankanin

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Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

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The table below summarizes the key identifiers and available data for **Yuankanin** (Genkwanin-5-O-primeveroside) from the search results.

Property Type	Details
CAS Registry Number	77099-20-8 [1] [2]
Molecular Formula	C ₂₇ H ₃₀ O ₁₄ [1] [2]
Molecular Weight	578.52 g/mol [1] [2]
IUPAC Name	2-(4-hydroxyphenyl)-7-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one [1]
SMILES	<chem>O(C1=C2C(OC(=CC2=O)C3=CC=C(O)C=C3)=CC(OC)=C1)[C@@H]4OC@HC@@HC@HCO5C@@HC@H[C@H]4O</chem> [1] [2]
InChI Key	ZKIXACXWZQFVAB-MUCJXJSVSA-N [1]

Property Type	Details
Spectroscopic Techniques Reported	^1H NMR, ^{13}C NMR, HRMS (High-Resolution Mass Spectrometry) [3]
Chromatographic Methods	UPLC-UV (Ultra-Performance Liquid Chromatography with Ultraviolet detection) [4]

Detailed Experimental Context and Protocols

The search results provide context on how **Yuankanin** has been isolated and analyzed in recent research.

- Isolation and NMR Analysis:** In a study on *Struthiola argentea*, **yuankanin** was isolated as a white insoluble material at the interface of CH_2Cl_2 partitions during a bioassay-guided fractionation. The researchers confirmed its identity through **HRMS and ^1H NMR data**, noting that the only previous ^1H NMR data was from a 1973 report of the TMS derivative [3].
- UPLC-UV Quantification Method:** A 2025 chemotaxonomic study detailed a validated method for simultaneously quantifying **yuankanin** and five other flavonoids [4]. The key parameters are summarized below.

Parameter	Specification
Instrumentation	UPLC-UV (Ultra-Performance Liquid Chromatography) [4]
Column	Not specified for this study [4]
Mobile Phase	Gradient elution with Acetonitrile and Distilled Water [4]
Run Time	40 minutes [4]
Validation	Excellent linearity ($R^2 > 0.999$), high precision (RSD < 1.1%), high accuracy (95.9% to 104.3%) [4]

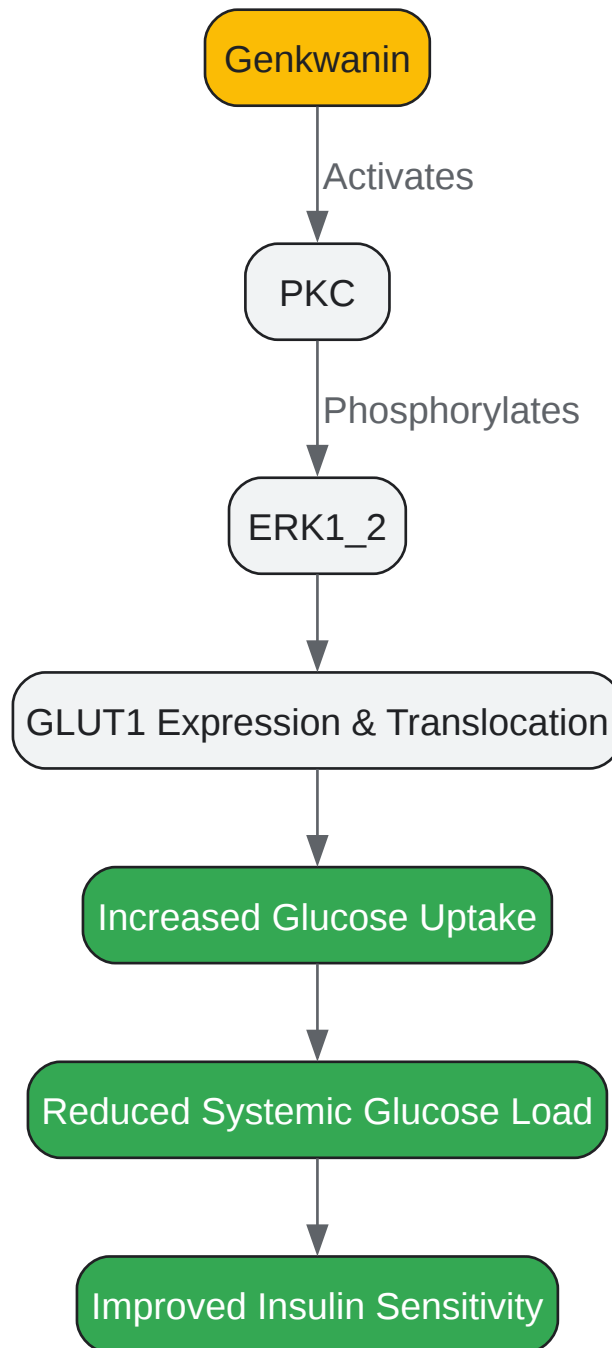
Biological Activity and Context

Yuankanin is a **genkwanin-5-bioside**, where the sugar moiety is composed of xylose and glucose (a primeveroside) [1] [2]. Its biological activities and natural sources provide context for its study.

- **Reported Bioactivities:**
 - **Anthelmintic Activity:** Shows activity against the parasitic worm *Haemonchus contortus* [3] [2].
 - **Potential Glucoregulatory Role:** As a glycoside of genkwanin, it is identified as one of the major active compounds in *Phaleria nisidai* leaf extract, which improves glucose homeostasis and insulin sensitivity [5].
- **Natural Sources:** **Yuankanin** has been isolated from several plants in the Thymelaeaceae family, including:
 - *Struthiola argentea* [3]
 - *Daphne genkwa* [6] [4]
 - *Daphne feddei* and *Daphne gnidium* [1] [2]
 - *Gnidia involucrata* [1]
 - *Aquilaria sinensis* (leaves) [7]

Signaling Pathway of the Aglycone Core

While the search results do not detail a specific pathway for **Yuankanin** itself, they describe a mechanism for its **aglycone (genkwanin)**. The diagram below illustrates how genkwanin facilitates glucose uptake in adipocytes.



Genkwanin facilitates glucose uptake in adipocytes via PKC-ERK1/2 signaling and GLUT1 upregulation.

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This mechanism is **independent of the insulin-signaling pathway**, which is often impaired in insulin resistance, suggesting a promising therapeutic angle [5].

Summary and Research Considerations

The provided data provides a solid foundation for your research on **Yuankanin**. Here are some key points and suggestions for next steps:

- The **CAS number and structural identifiers** are confirmed, which are crucial for database searches.
- The **UPLC-UV method** is well-validated and can be adapted for your own quantitative analysis.
- The most significant data gap is the absence of the raw **¹H and ¹³C NMR chemical shift values** in the accessible content of these papers.

To obtain the complete spectral data, I suggest you:

- Use the **CAS Number (77099-20-8)** to search specialized databases like Reaxys or SciFinder.
- Access the full text of the 2008 *Phytochemistry* article [3], as it likely contains the detailed NMR data in its "Section 4".

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References

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